

Azemiglitazone Solvent Compatibility & Handling

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Compound Focus: Azemiglitazone

CAS No.: 1133819-87-0

Cat. No.: S536393

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The table below summarizes the key solubility data for **Azemiglitazone**, which is critical for planning experiments.

Solvent	Solubility	Concentration	Notes
DMSO	Soluble [1] [2]	125 mg/mL (336.56 mM) [1] [2]	Sonication is recommended to aid dissolution [1]. Hygroscopic DMSO may impact solubility; use newly opened containers [2].
Water	Insoluble [1] [2]	< 0.1 mg/mL (insoluble) [1] [2]	Not suitable for preparing stock solutions.
In Vivo Formulation Vehicles	Soluble in specific mixtures [1]	e.g., 4 mg/mL in 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline [1]	Prepare working solutions immediately after preparation [1].

Experimental Preparation Protocols

Preparation of a 100 mg/mL Stock Solution in DMSO

This is a standard protocol for creating a concentrated stock solution.

- **Weigh** 100 mg of **Azemiglitazone** solid.
- **Transfer** the compound into a 1 mL volumetric vial.
- **Add** anhydrous DMSO to bring the total volume to 1 mL. The resulting concentration will be 100 mg/mL.
- **Sonicate** the mixture for 5-10 minutes until the solid is fully dissolved, creating a clear solution.
- **Aliquot** the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- **Store** the aliquots at **-80°C**, where they are stable for up to **2 years**, or at **-20°C** for **1 year** [2].

Preparation of a Ready-to-Use In Vivo Formulation

This formulation is based on a published method and is suitable for animal administration [1].

- **Prepare DMSO Stock:** First, dissolve **Azemiglitazone** powder in a small volume of DMSO to create a concentrated solution. For example, to achieve a final concentration of 4 mg/mL in the dosing solution, you could prepare a 40 mg/mL stock in DMSO.
- **Add PEG300:** Sequentially add **PEG300** to the DMSO stock solution. The final formulation should contain **40% PEG300** by volume. Mix thoroughly until the solution is clear.
- **Add Tween 80:** Next, add **Tween 80** to a final concentration of **5%**. Mix well until clarified.
- **Dilute with Saline:** Finally, add **45%** of sterile saline to adjust to the final volume and concentration (e.g., 4 mg/mL). Mix thoroughly.
- **Sonication (if needed):** If any cloudiness or precipitation is observed, briefly sonicate the final solution in a warm water bath (below 40°C).
- **Immediate Use:** This working solution is recommended to be prepared and used immediately [1].

Frequently Asked Questions (FAQs)

Q1: My Azemiglitazone solution in DMSO has precipitated after storage. How can I recover it? A1:

Precipitation is common after freeze-thaw cycles or long-term storage.

- **Step 1:** Bring the vial to room temperature and vortex it briefly.
- **Step 2:** If the precipitate remains, sonicate the vial in a room-temperature or slightly warm water bath (not exceeding 40°C) for 10-15 minutes.
- **Step 3:** Visually inspect the solution. If it is clear, it is ready for use. If precipitation persists, the solution may have degraded, and it is safer to prepare a fresh stock.

Q2: Can I use saline or PBS directly to dissolve Azemiglitazone for cell culture experiments? A2: No. As shown in the solubility table, **Azemiglitazone** is insoluble in aqueous buffers like saline or PBS [1] [2]. You must first prepare a stock solution in DMSO and then dilute it into your cell culture medium. The final DMSO concentration in the cell culture should typically be kept below 0.1% to minimize cytotoxicity.

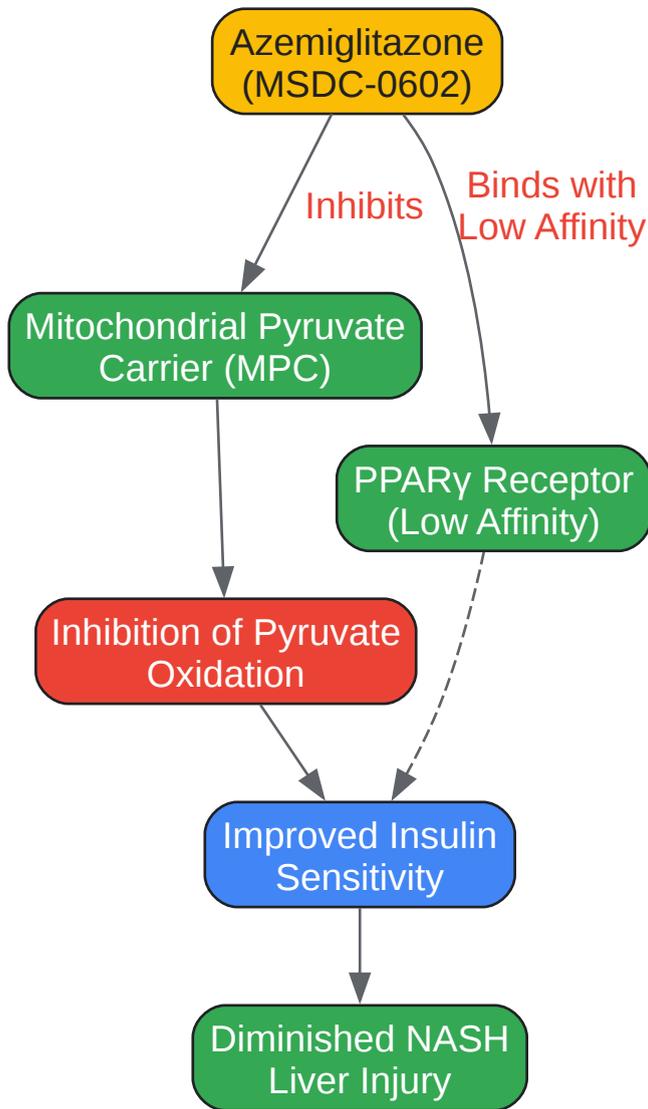
Q3: What is the stability of Azemiglitazone in aqueous working solutions? A3: While the DMSO stock is stable for years when stored properly, aqueous working solutions are less stable. The in vivo formulation guide recommends preparing and using the solution immediately [1]. For in vitro assays, prepare fresh working dilutions on the day of the experiment.

Mechanism of Action & Signaling Pathways

The following diagrams illustrate the primary molecular targets of **Azemiglitazone**, which contributes to its insulin-sensitizing and hepatoprotective effects.

Diagram 1: Azemiglitazone's Dual Targeting of MPC and PPAR γ

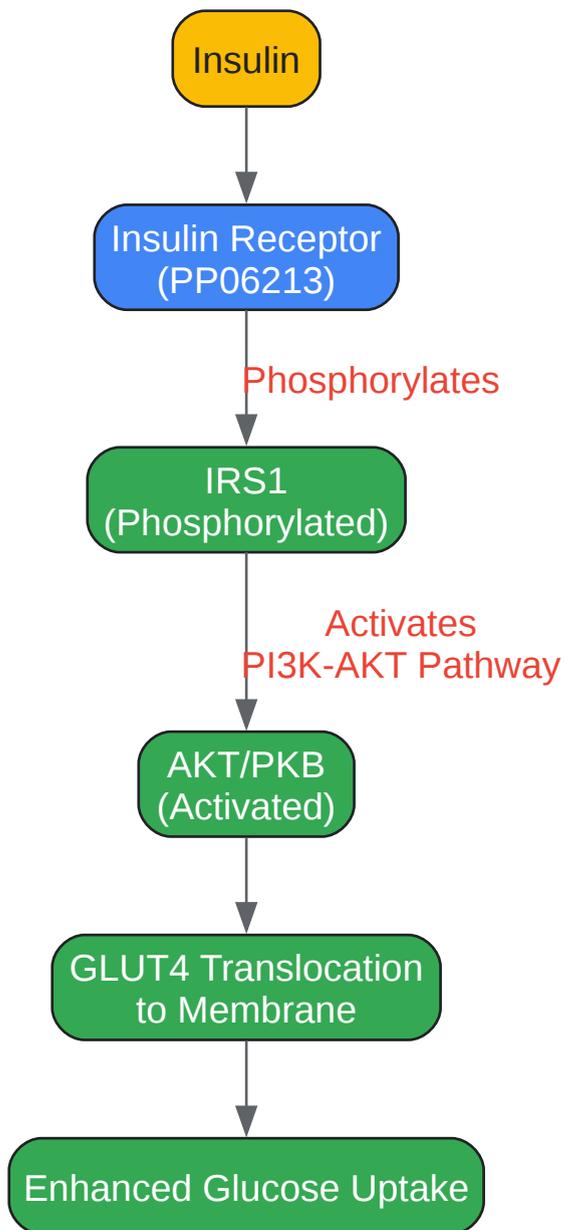
This diagram shows how **Azemiglitazone** interacts with key cellular targets to exert its effects [2] [3] [4].



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Diagram 2: Downstream Insulin Signaling Pathway

This diagram outlines the key steps in the insulin signaling pathway that **Azemiglitazone** influences [3].



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